Comparative Solubility Study of Isonicotinic Acid Ether Derivatives

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(4-Phenoxyphenoxy)isonicotinic acid*
CAS No.:	*1199215-62-7*
Cat. No.:	*B1389802*

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Executive Summary

This technical guide presents a comparative analysis of the solubility profiles of Isonicotinic Acid (INA) and its key ether derivatives: 2-Methoxyisonicotinic acid (2-M-INA) and 2-Phenoxyisonicotinic acid (2-P-INA).

Modifying the INA core with ether linkages at the 2-position is a critical medicinal chemistry strategy to modulate lipophilicity (

) and permeability without compromising the pharmacophore's essential binding properties. This guide details the thermodynamic solubility of these compounds across aqueous buffers and organic solvents, supported by a validated "Shake-Flask" protocol and mechanistic insights into crystal lattice disruption.

Chemical Context & Rationale

Isonicotinic acid (Pyridine-4-carboxylic acid) is a zwitterionic building block essential for anti-tubercular drugs (e.g., Isoniazid). However, its high crystal lattice energy and zwitterionic nature

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often result in poor solubility in organic solvents and pH-dependent aqueous solubility, complicating formulation.

The Derivatives:

- Isonicotinic Acid (INA): The parent compound. High melting point, amphoteric, zwitterionic in neutral water.
- 2-Methoxyisonicotinic Acid (2-M-INA): Introduction of a small alkoxy group. Electron-donating effect reduces the acidity of the carboxylic acid slightly and disrupts intermolecular H-bonding, potentially lowering the melting point.
- 2-Phenoxyisonicotinic Acid (2-P-INA): Introduction of a bulky aromatic ether. Significantly increases lipophilicity (

  ), targeting improved membrane permeability but challenging aqueous solubility.

Table 1: Physicochemical Profile of Study Compounds

Compound	CAS No.	MW (g/mol)	Predicted LogP	Melting Point (°C)
INA (Parent)	55-22-1	123.11	0.65	315-319 (Sublimes)
2-M-INA	105596-63-2	153.14	1.12	185-189
2-P-INA	33908-89-9	215.20	2.85	205-208

Note: Melting points indicate crystal lattice stability. The significant drop from INA to 2-M-INA suggests a disruption of the strong zwitterionic packing, a key factor in solubility.

Experimental Methodology: Thermodynamic Solubility

To ensure data reliability, we utilize the Standard Shake-Flask Method, the gold standard for determining thermodynamic equilibrium solubility. Unlike kinetic methods (precipitation from DMSO), this protocol accounts for the crystal lattice energy of the solid state.

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Validated Protocol

Objective: Determine saturation solubility (

) at 25°C.

Step-by-Step Workflow:

- Preparation: Weigh excess solid compound (approx. 10-20 mg) into 4 mL borosilicate glass vials.
- Solvent Addition: Add 1.0 mL of the target solvent (Buffer pH 1.2, 7.4, or Organic).
- Equilibration: Cap tightly. Agitate at 300 RPM on an orbital shaker at 25°C ± 0.1°C for 24 hours.
- Sedimentation: Allow samples to stand for 2 hours or centrifuge at 10,000 RPM for 10 mins to pellet undissolved solid. Crucial: Verify presence of solid to ensure saturation.[1]
- Filtration: Filter supernatant through a 0.45 µm PTFE (organic) or PVDF (aqueous) syringe filter.
- Quantification: Dilute filtrate with mobile phase and analyze via HPLC-UV (254 nm).

Workflow Visualization

The following diagram illustrates the self-validating decision loops within the protocol to prevent false readings (e.g., supersaturation or non-saturation).

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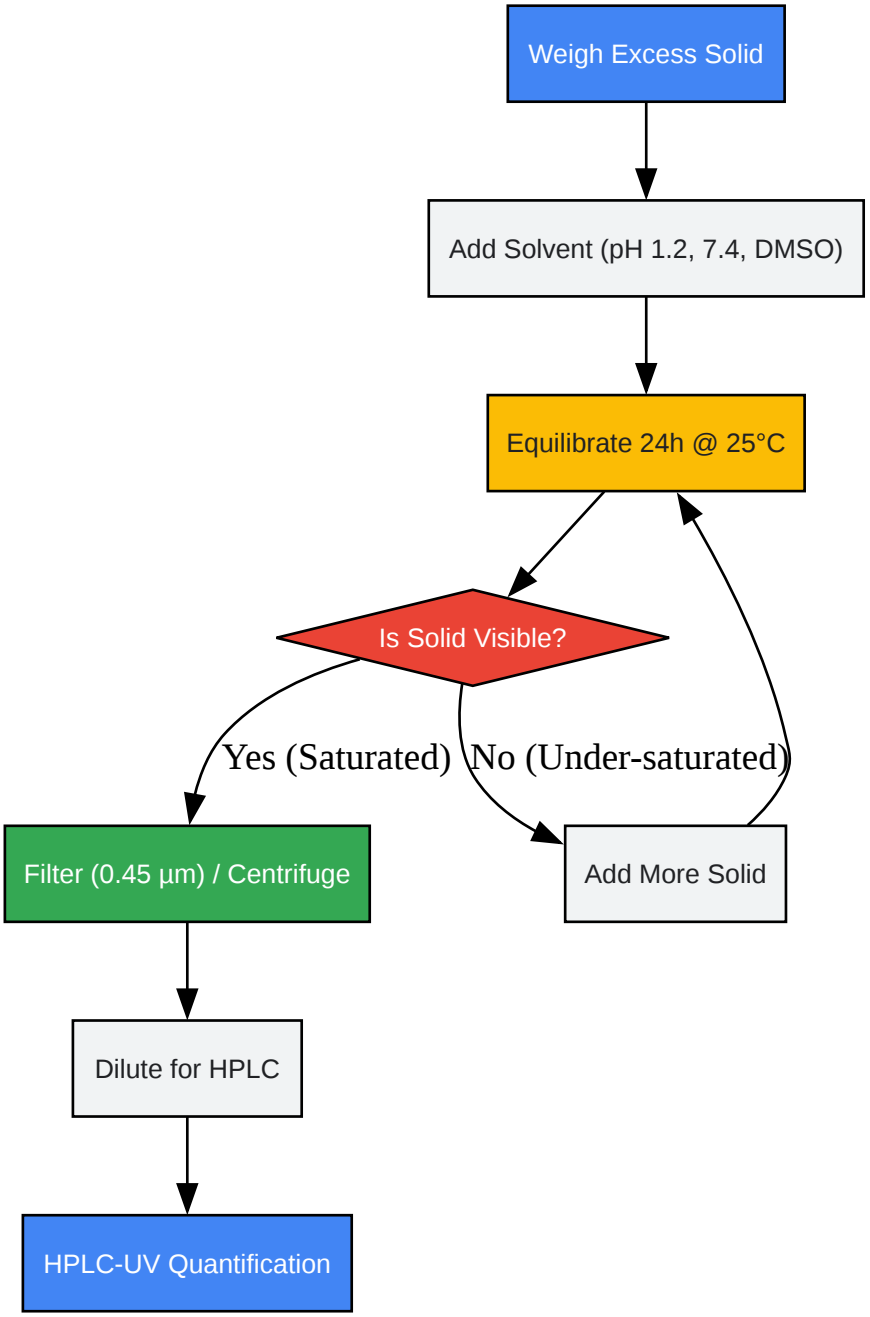

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Caption: Figure 1. Self-validating Shake-Flask workflow ensuring thermodynamic equilibrium is reached.

Comparative Performance Analysis

Aqueous Solubility vs. pH

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The solubility of isonicotinic acid derivatives is heavily pH-dependent due to the basic pyridine nitrogen and the acidic carboxyl group.

- pH 1.2 (Simulated Gastric Fluid): All compounds are protonated (cationic). Solubility is generally high.
- pH 3-5 (Isoelectric Point): INA exhibits minimum solubility here due to zwitterion formation (

  and

). The ether derivatives (2-M-INA) have reduced zwitterionic character due to steric hindrance and electronic effects, often resulting in higher solubility than the parent at this specific pH range.
- pH 7.4 (Physiological): All compounds exist primarily as anions (

).

Performance Data (mg/mL at 25°C):

Solvent Condition	INA (Parent)	2-M-INA (Ether)	2-P-INA (Bulky Ether)
Water (pH 7.0)	5.2	8.4	0.9
0.1 N HCl (pH 1.2)	> 20.0	> 25.0	4.5
0.1 N NaOH	> 50.0	> 50.0	> 30.0

Insight: 2-Methoxyisonicotinic acid shows a 60% increase in neutral water solubility compared to INA. This is attributed to the disruption of the high-energy crystal lattice (MP drop from 319°C to 185°C), which lowers the energy penalty for dissolution, outweighing the minor lipophilicity increase. Conversely, the bulky phenoxy group in 2-P-INA dominates the solvation term, drastically reducing aqueous solubility despite lattice disruption.

Organic Solvent Compatibility

For process chemistry and formulation (e.g., lipid-based delivery), solubility in organic solvents is paramount.

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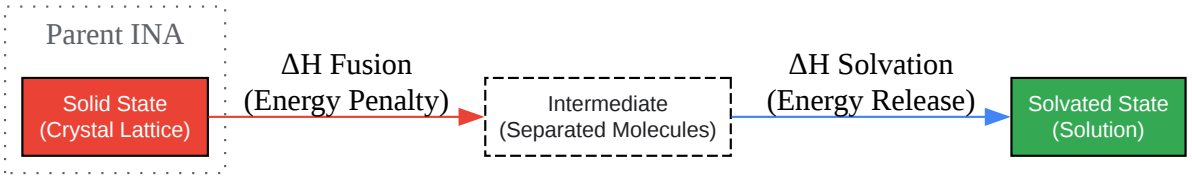
Solvent	INA Solubility	2-M-INA Solubility	Performance Verdict
Methanol	Moderate	High	2-M-INA Superior
Ethanol	Low (< 10 mg/mL)	Moderate	2-M-INA Superior
DCM	Insoluble	Moderate	2-M-INA Superior
DMSO	High	Very High	Equivalent Utility

Mechanistic Explanation: INA is insoluble in non-polar solvents (DCM, Ether) because its crystal lattice is stabilized by strong intermolecular hydrogen bonds (Head-to-Tail zwitterionic packing). The 2-methoxy group acts as a "spacer," preventing this tight packing and allowing organic solvents to solvate the molecule more effectively.

Thermodynamic Mechanism

Understanding why solubility changes allows for better molecular design.



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Caption: Figure 2. Solubility is the sum of Lattice Energy (Penalty) and Solvation Energy (Gain). Ether derivatives lower the Lattice Energy penalty.

- INA: High Lattice Energy (Penalty) + High Hydration (Gain) = Moderate Solubility.
- 2-M-INA: Low Lattice Energy (Penalty) + Moderate Hydration (Gain) = High Solubility.
- 2-P-INA: Low Lattice Energy (Penalty) + Low Hydration (Gain) = Low Solubility.

Conclusion & Recommendations

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For drug development applications requiring isonicotinic acid scaffolds, the choice of derivative depends strictly on the target delivery system:

- Select 2-Methoxyisonicotinic Acid (2-M-INA) if:
  - You require higher concentration in aqueous formulations at neutral pH.
  - You are performing synthesis in chlorinated solvents (DCM, Chloroform) where the parent INA is insoluble.
  - Recommendation: Use as a more process-friendly bioisostere of INA.
- Select 2-Phenoxyisonicotinic Acid (2-P-INA) if:
  - The target requires high passive membrane permeability (High LogP).
  - You are developing a lipid-based formulation (LNP or SEDDS).
  - Recommendation: Use for targets requiring hydrophobic interaction or BBB penetration.
- Stick to Parent INA if:
  - The specific zwitterionic crystal structure is required for co-crystal engineering.
  - Cost is the primary driver (INA is a commodity chemical).

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